

An In-depth Technical Guide to 2-Chloro-1-(4-ethylphenyl)ethanone

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Compound of Interest

Compound Name:	2-Chloro-1-(4-ethylphenyl)ethanone
Cat. No.:	B1598609

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Introduction

2-Chloro-1-(4-ethylphenyl)ethanone, a substituted α -chloro ketone, is a pivotal chemical intermediate in modern organic synthesis. Its bifunctional nature, featuring a reactive chloromethyl ketone group attached to an ethyl-substituted phenyl ring, makes it a versatile building block for constructing more complex molecular architectures. This guide provides an in-depth analysis of its chemical properties, synthesis, reactivity, and applications, with a particular focus on its relevance to researchers in pharmaceutical and materials science. This document is intended to serve as a comprehensive technical resource, grounded in established chemical principles and supported by practical, field-proven insights.

Core Chemical and Physical Properties

2-Chloro-1-(4-ethylphenyl)ethanone is a solid at room temperature. A precise understanding of its physicochemical properties is the foundation for its effective use in synthesis, dictating choices for reaction solvents, purification methods, and storage conditions.

Property	Value	Source(s)
CAS Number	50690-09-0	[1]
Molecular Formula	C ₁₀ H ₁₁ ClO	[1]
Molecular Weight	182.65 g/mol	[1]
Physical Form	Solid	
Boiling Point	284.5 °C at 760 mmHg	[2]
Density	1.105 g/cm ³	[2]
SMILES	C1CCC(Cl)CC1	
InChI Key	MLDROUSGZPVMD-UHFFFAOYSA-N	

Note: Analytical data for this specific compound is not always collected by suppliers, and buyers may need to confirm identity and purity independently.

Synthesis and Mechanism: Friedel-Crafts Acylation

The most direct and industrially relevant synthesis of **2-Chloro-1-(4-ethylphenyl)ethanone** is the Friedel-Crafts acylation of ethylbenzene with chloroacetyl chloride. This reaction is a classic example of electrophilic aromatic substitution, a cornerstone of synthetic organic chemistry.[\[3\]](#)

Causality in Experimental Design: The choice of a strong Lewis acid catalyst, typically aluminum chloride (AlCl₃), is critical. The Lewis acid coordinates with the chloroacetyl chloride, generating a highly electrophilic acylium ion. This step is essential to activate the acylating agent for attack by the electron-rich aromatic ring of ethylbenzene.[\[3\]](#)[\[4\]](#) The ethyl group on the benzene ring is an activating, ortho, para-director, meaning the incoming acyl group will preferentially add to the position para to the ethyl group due to steric hindrance at the ortho positions.

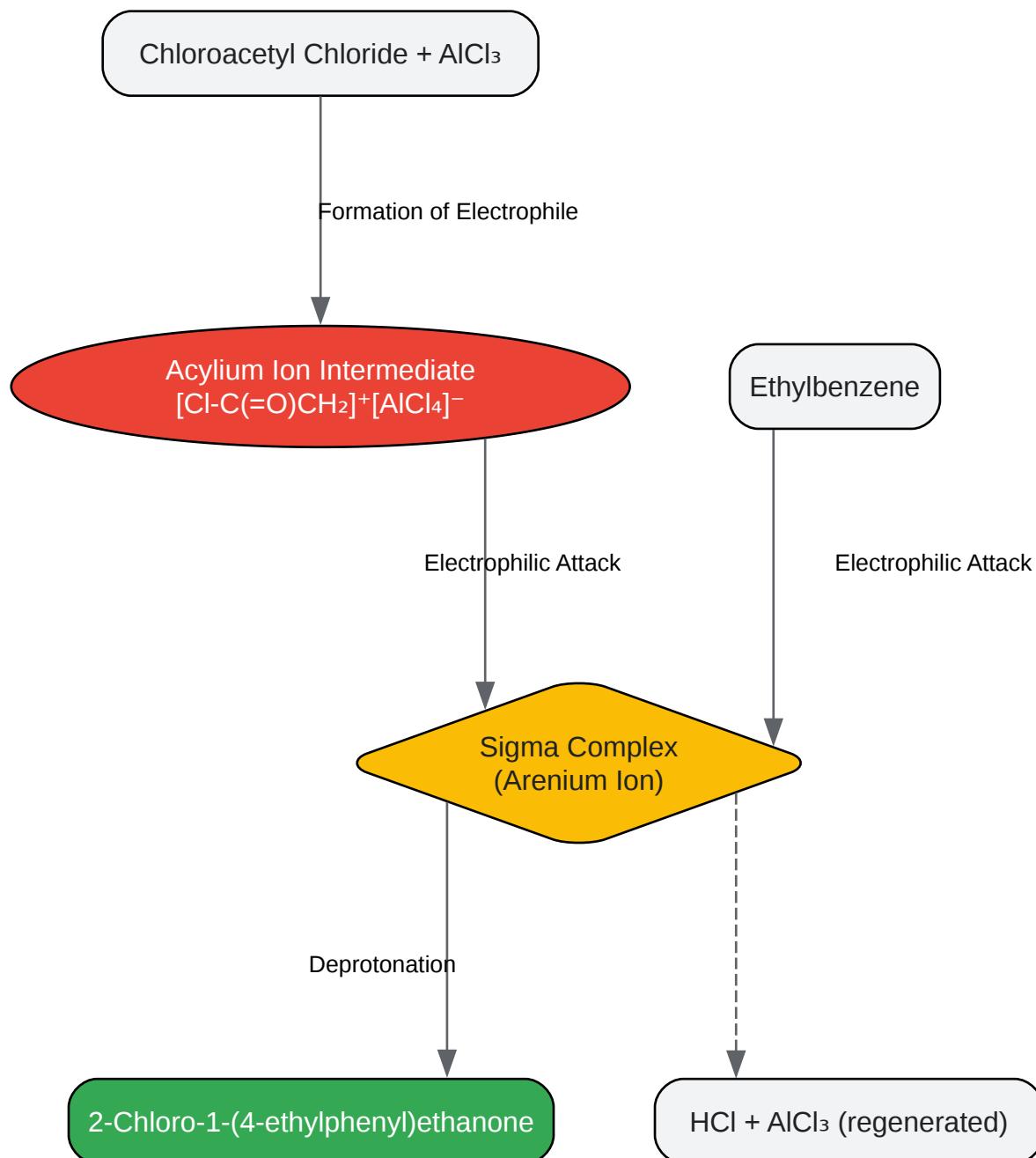
Detailed Experimental Protocol: Synthesis via Friedel-Crafts Acylation

This protocol is a representative procedure and should be adapted and optimized based on laboratory conditions and scale.

- **Reaction Setup:** To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser connected to a gas scrubber (to neutralize evolved HCl), add anhydrous aluminum chloride (AlCl_3 , 1.1 eq.) and a dry, non-polar solvent such as dichloromethane (DCM) or 1,2-dichloroethane under an inert atmosphere (N_2 or Ar).
- **Reagent Addition:** Cool the suspension to 0-5 °C in an ice bath. Add ethylbenzene (1.0 eq.) to the stirred suspension.
- **Acylation:** Add chloroacetyl chloride (1.05 eq.) dropwise via the dropping funnel over 30-60 minutes, maintaining the internal temperature below 10 °C. Vigorous evolution of HCl gas will be observed.
- **Reaction Monitoring & Completion:** After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- **Workup:** Once the reaction is complete, carefully quench the reaction by slowly pouring the mixture into a beaker containing crushed ice and concentrated hydrochloric acid. This hydrolyzes the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer. Extract the aqueous layer with DCM (2 x volumes).
- **Purification:** Combine the organic layers, wash with saturated sodium bicarbonate solution, then with brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate the solvent in vacuo. The crude product can be further purified by recrystallization or column chromatography.

Mechanism of Friedel-Crafts Acylation

The reaction proceeds through the formation of a key acylium ion intermediate.



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Caption: Mechanism of Friedel-Crafts Acylation.

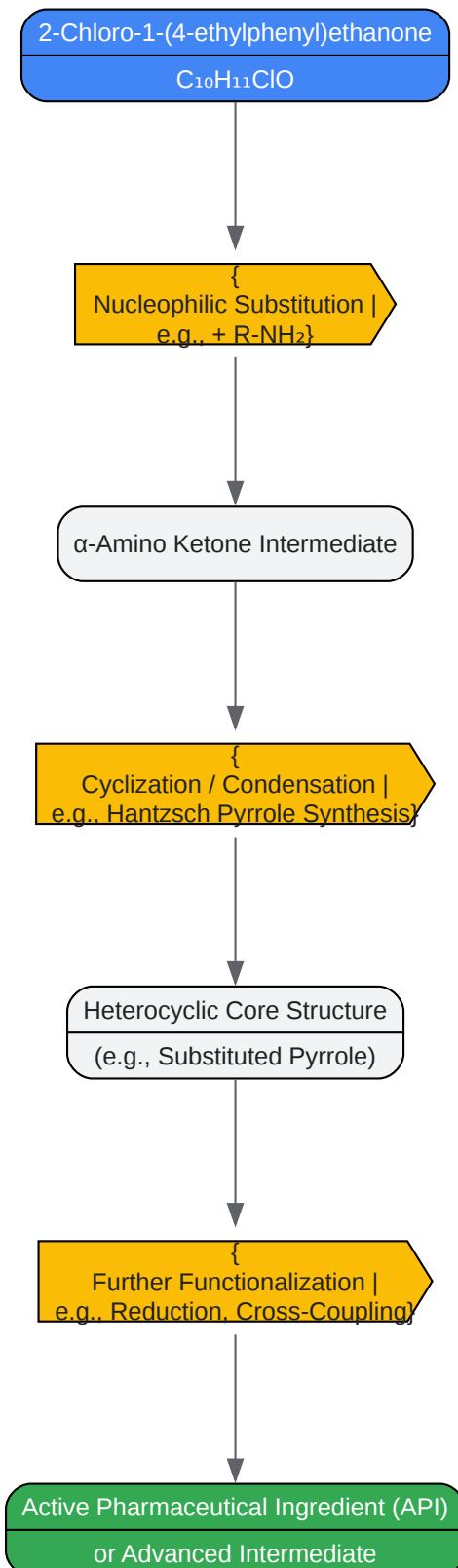
Chemical Reactivity and Synthetic Utility

As an α -chloro ketone, **2-Chloro-1-(4-ethylphenyl)ethanone** is a bifunctional electrophile.^[5] The carbonyl carbon and the α -carbon are both susceptible to nucleophilic attack, making this compound a valuable precursor for a wide range of molecular scaffolds.

- Nucleophilic Substitution at the α -Carbon: The chlorine atom is a good leaving group, readily displaced by a variety of nucleophiles (e.g., amines, thiols, cyanides, azides). This is the most common reaction pathway, used to introduce diverse functionalities. For instance, reaction with primary amines can lead to α -amino ketones, which are precursors to various heterocycles.[5]
- Reactions at the Carbonyl Group: The carbonyl group undergoes standard ketone reactions, such as reduction to a secondary alcohol or reaction with Grignard reagents.
- Formation of Heterocycles: It is a key starting material for synthesizing heterocycles like thiazoles (reacting with thioamides) and pyrroles (in the Hantzsch synthesis).[5]
- Cross-Coupling Reactions: In the presence of catalysts like zinc halides, it can undergo cross-coupling with organotin enolates to synthesize γ -diketones (1,4-diketones).[6][7]

Synthetic Workflow: A Building Block for Complex Molecules

The utility of **2-Chloro-1-(4-ethylphenyl)ethanone** is best illustrated by its role as an intermediate in a multi-step synthesis.



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Caption: Synthetic workflow from the core molecule.

Applications in Drug Development and Agrochemicals

Chloroacetyl derivatives of arenes are significant intermediates in the synthesis of a wide array of biologically active compounds. **2-Chloro-1-(4-ethylphenyl)ethanone** is specifically used as an intermediate in the synthesis of pharmaceuticals, particularly anti-inflammatory and analgesic agents.^[2] Its structure allows for the construction of active ingredients that feature substituted phenylalkyl moieties, which are common in non-steroidal anti-inflammatory drugs (NSAIDs).^[2] Furthermore, these types of molecules find applications in the preparation of agrochemicals and specialty organic compounds where the chloro ketone functionality is required for subsequent chemical transformations.^[2]

Safety, Handling, and Storage

As a reactive chemical intermediate, proper handling of **2-Chloro-1-(4-ethylphenyl)ethanone** is paramount to ensure laboratory safety.

- Hazards: This compound is classified as a skin irritant (H315), a serious eye irritant (H319), and may cause respiratory irritation (H335).^[8]
- Precautions for Safe Handling:
 - Avoid all contact with skin, eyes, and clothing.^[8]
 - Use only in a well-ventilated area, preferably within a chemical fume hood.^{[8][9]}
 - Wash hands thoroughly after handling.^[8]
 - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.^{[8][9]}
- Storage Conditions:
 - Store in a tightly-closed container in a cool, dry, and well-ventilated area.^[8]
 - Keep away from incompatible substances such as strong bases, alcohols, and amines. ^[10]

In case of exposure, follow standard first-aid measures. If inhaled, move to fresh air. If on skin or in eyes, rinse immediately and cautiously with plenty of water for several minutes.[8][9]

Conclusion

2-Chloro-1-(4-ethylphenyl)ethanone is more than just a chemical compound; it is a versatile tool for synthetic innovation. Its predictable reactivity, rooted in the principles of electrophilic aromatic substitution and nucleophilic displacement, provides chemists with a reliable starting point for the synthesis of high-value molecules. A thorough understanding of its properties, synthesis, and handling, as outlined in this guide, is essential for researchers aiming to leverage its full potential in drug discovery, materials science, and beyond.

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